

# Navigating the Safe Disposal of 1,10-Decanediol: A Procedural Guide

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## Compound of Interest

Compound Name: 1,10-Decanediol

Cat. No.: B1670011

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential, immediate safety and logistical information for the operational disposal of **1,10-Decanediol**, a diol compound used in the production of polyesters, perfumes, and pharmaceuticals.[1] Adherence to these step-by-step procedures is paramount for personnel safety and environmental protection.

## Immediate Safety and Hazard Identification

**1,10-Decanediol** is a white solid that may cause eye, skin, and respiratory tract irritation.[2] The toxicological properties of this material have not been fully investigated.[2] Before handling, it is imperative to consult the Safety Data Sheet (SDS) and don appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.

In the event of exposure, follow these first-aid measures:

- Eyes: Flush with plenty of water for at least 15 minutes.
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.

## Quantitative Data for 1,10-Decanediol

The following table summarizes key quantitative data for **1,10-Decanediol**, which is essential for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>2</sub>
Molecular Weight	174.28 g/mol
Appearance	White solid
Melting Point	72 - 75 °C
Boiling Point	297 °C
Flash Point	152 °C (closed cup)
Water Solubility	0.7 g/L

## Operational Disposal Plan: A Step-by-Step Protocol

The disposal of **1,10-Decanediol** must adhere to federal, state, and local regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste. The US EPA guidelines for this classification are listed in 40 CFR Parts 261.3.

### Step 1: Waste Identification and Segregation

- **Waste Characterization:** Determine if the **1,10-Decanediol** waste is contaminated with other hazardous substances. This will affect the disposal route.
- **Segregation:** Do not mix **1,10-Decanediol** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

#### Step 2: Waste Accumulation and Storage

- **Container:** Use a suitable, properly sealed, and labeled disposal container for collecting **1,10-Decanediol** waste.
- **Labeling:** The container must be clearly labeled with "Hazardous Waste," the full chemical name "**1,10-Decanediol**," and the date accumulation started.
- **Storage:** Store the waste container in a cool, dry, well-ventilated area away from incompatible substances such as acid chlorides, acid anhydrides, oxidizing agents, chloroformates, and reducing agents.

#### Step 3: Spill and Leak Cleanup

In the event of a spill, immediately clean it up while observing the precautions outlined in the PPE section.

- **Ventilation:** Ensure adequate ventilation.
- **Containment:** For small spills, vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions.
- **Large Spills:** For larger spills, prevent further leakage if it is safe to do so. Do not let the chemical enter drains.

#### Step 4: Final Disposal

- **Licensed Disposal Vendor:** Arrange for the collection and disposal of the **1,10-Decanediol** waste through a licensed hazardous waste disposal company.
- **Documentation:** Maintain all records related to the generation, storage, and disposal of the hazardous waste, as required by regulations.

## Disposal Workflow Visualization

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **1,10-Decanediol** waste.



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Caption: Logical workflow for the safe disposal of **1,10-Decanediol** waste.

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## References

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